

# Essential Safety and Operational Guide for Handling 7-Methylquinolin-8-amine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **7-Methylquinolin-8-amine**

Cat. No.: **B1267949**

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount. This guide provides immediate, essential safety and logistical information for **7-Methylquinolin-8-amine**, including detailed personal protective equipment (PPE) requirements, a step-by-step operational workflow for a typical synthetic procedure, and a comprehensive disposal plan.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **7-Methylquinolin-8-amine** and its associated hazards.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	158.20 g/mol	<a href="#">[1]</a>
Melting Point	46-48 °C	<a href="#">[2]</a>
Boiling Point (Predicted)	326.2 ± 27.0 °C	<a href="#">[2]</a>
Density (Predicted)	1.169 ± 0.06 g/cm <sup>3</sup>	<a href="#">[2]</a>
GHS Hazard Statements	H302, H312, H317, H411	<a href="#">[1]</a> <a href="#">[2]</a>
Hazard Class	Acute Toxicity 4 (Oral), Acute Toxicity 4 (Dermal), Skin Sensitization 1, Aquatic Chronic 2	<a href="#">[1]</a>

#### GHS Hazard Statement Codes:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- H312: Harmful in contact with skin.[\[1\]](#)[\[2\]](#)
- H317: May cause an allergic skin reaction.[\[1\]](#)[\[2\]](#)
- H411: Toxic to aquatic life with long lasting effects.[\[1\]](#)[\[2\]](#)

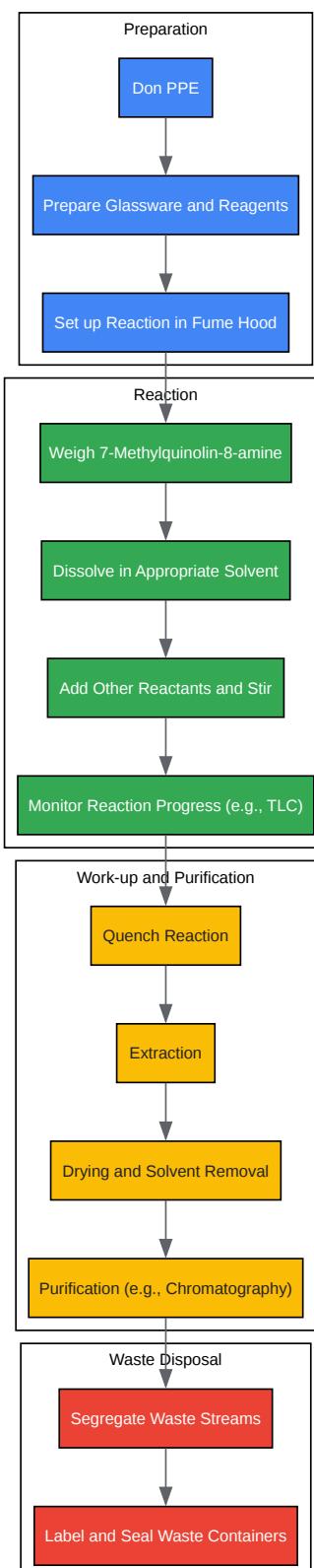
## Personal Protective Equipment (PPE)

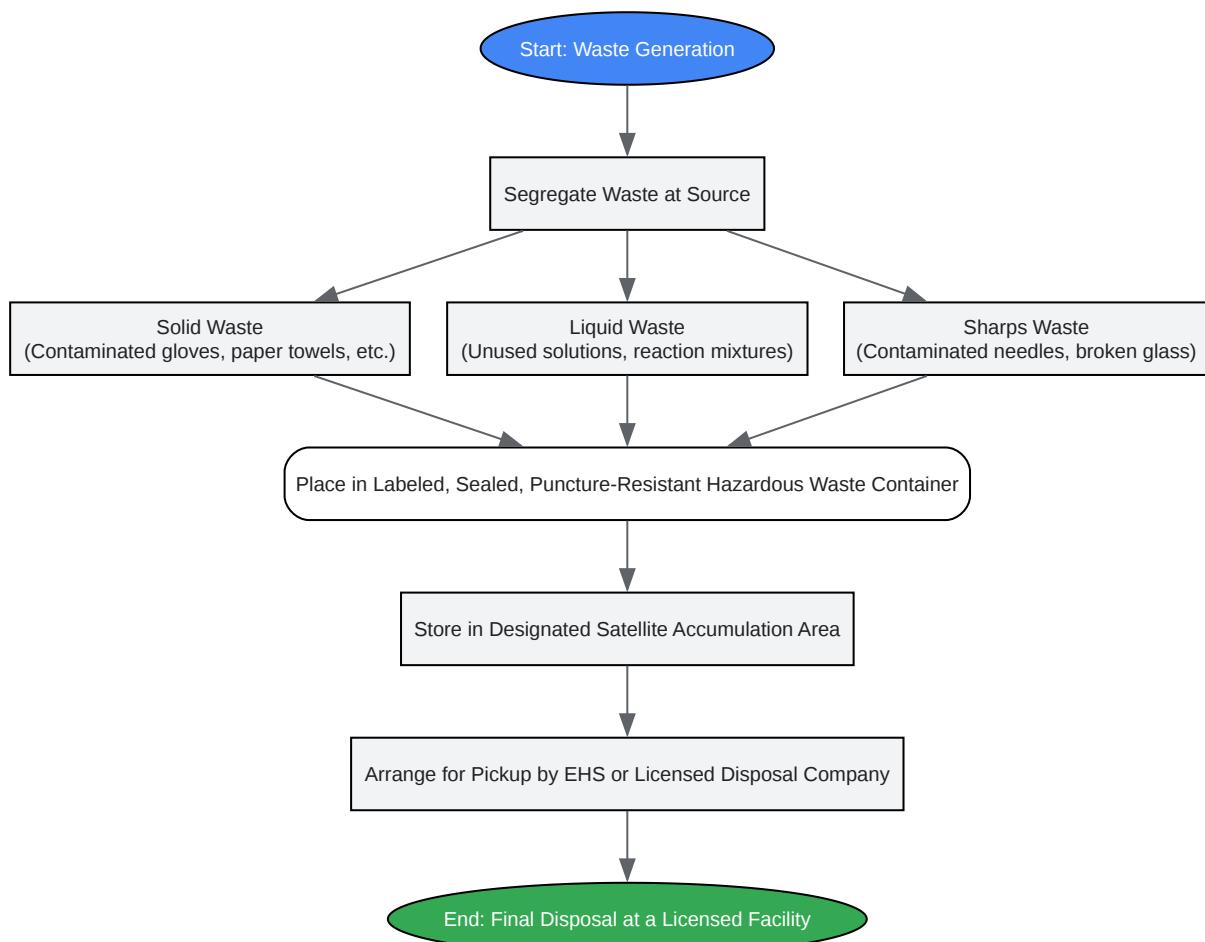
Strict adherence to PPE protocols is mandatory to ensure personal safety when handling **7-Methylquinolin-8-amine**.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Gloves should be inspected for integrity before each use.	To prevent skin contact, as the compound is harmful upon dermal absorption.[3]
Eye/Face Protection	Chemical safety goggles with side-shields or a full-face shield.	To protect eyes from splashes or dust particles of the solid compound.[3][4]
Skin and Body Protection	A full-length laboratory coat must be worn.	To protect skin and clothing from contamination.[3]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. If significant dust is expected, a NIOSH-approved respirator is recommended.	To prevent inhalation of the compound, which can be harmful.[3]

## Experimental Workflow: Synthesis Involving 7-Methylquinolin-8-amine

**7-Methylquinolin-8-amine** is a key intermediate in the synthesis of compounds such as Baquiloprim.[5] The following diagram illustrates a typical workflow for a laboratory-scale chemical synthesis involving a solid amine reactant like **7-Methylquinolin-8-amine**.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 8-Quinolinamine, 7-methyl- | C10H10N2 | CID 231556 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. 8-AMINO-7-METHYL-QUINOLINE | 5470-82-6 [amp.chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. echemi.com [echemi.com]
- 5. 8-AMINO-7-METHYL-QUINOLINE | 5470-82-6 [chemicalbook.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 7-Methylquinolin-8-amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267949#personal-protective-equipment-for-handling-7-methylquinolin-8-amine]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)